

A Head-to-Head Comparison of Emerging MYC Molecular Glues

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MYC degrader 1 (TFA)

Cat. No.: B15136944

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The transcription factor MYC is a master regulator of cell proliferation, growth, and metabolism. Its aberrant expression is implicated in over 70% of human cancers, making it a highly sought-after therapeutic target. However, due to its challenging "undruggable" nature, direct inhibition of MYC has been largely unsuccessful. A promising new therapeutic modality, molecular glues, has emerged to target MYC for degradation. These small molecules induce proximity between MYC and an E3 ubiquitin ligase, leading to its ubiquitination and subsequent degradation by the proteasome.

This guide provides a head-to-head comparison of four emerging MYC molecular glues: WBC100, GT19630, UB025, and C1. We present available quantitative data, detail the experimental protocols used to characterize these molecules, and provide visualizations of the key pathways and mechanisms.

Performance Data Summary

The following tables summarize the available quantitative data for each MYC molecular glue. It is important to note that this data is compiled from different studies and direct comparisons should be made with caution as experimental conditions may vary.

Table 1: Mechanism of Action and Biochemical Activity

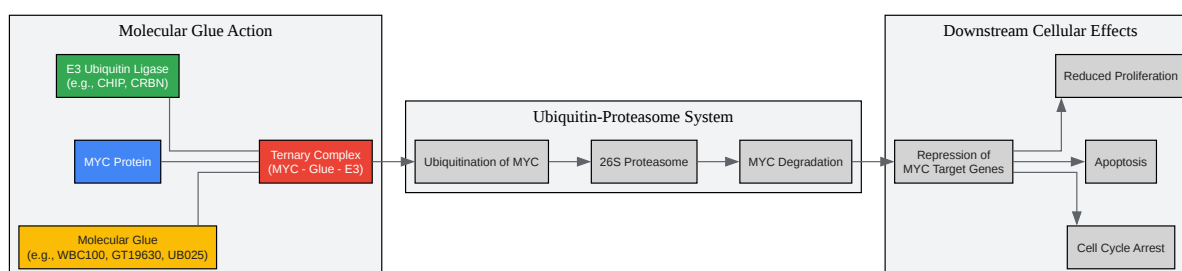
Molecular Glue	Target(s)	E3 Ligase Recruited	DC50	Binding Affinity (Kd)
WBC100	c-Myc	CHIP	Not Reported	Dose-dependent binding observed via SPR
GT19630	MYC, GSPT1	Cereblon (CRBN)	IC50 for degradation = 1.5 nM (HL-60 cells)	Not Reported
UB025	c-Myc	CHIP	Not Reported	Not Reported
C1	c-Myc	Not definitively identified; induces self-aggregation	~ 5 μ M (in 293T cells)	Not Reported

Table 2: Cellular Activity

Molecular Glue	Cell Line(s)	IC50 (Cell Viability)	Key Cellular Effects
WBC100	MOLM-13 (AML), Mia-paca2 (Pancreatic)	16 nM, 61 nM	Induces apoptosis in c-Myc overexpressing cells.[1][2]
GT19630	Various Breast Cancer Cell Lines	1 - 100 nM	Inhibits proliferation, blocks cell cycle, induces apoptosis, decreases cell migration.[3]
UB025	Not Reported	Not Reported	Orally bioavailable.
C1	High-Myc expressing cancer cells	Preferentially kills high-Myc expressing cells	Selectively reduces expression of MYC-target genes.[4]

Mechanism of Action and Signaling Pathways

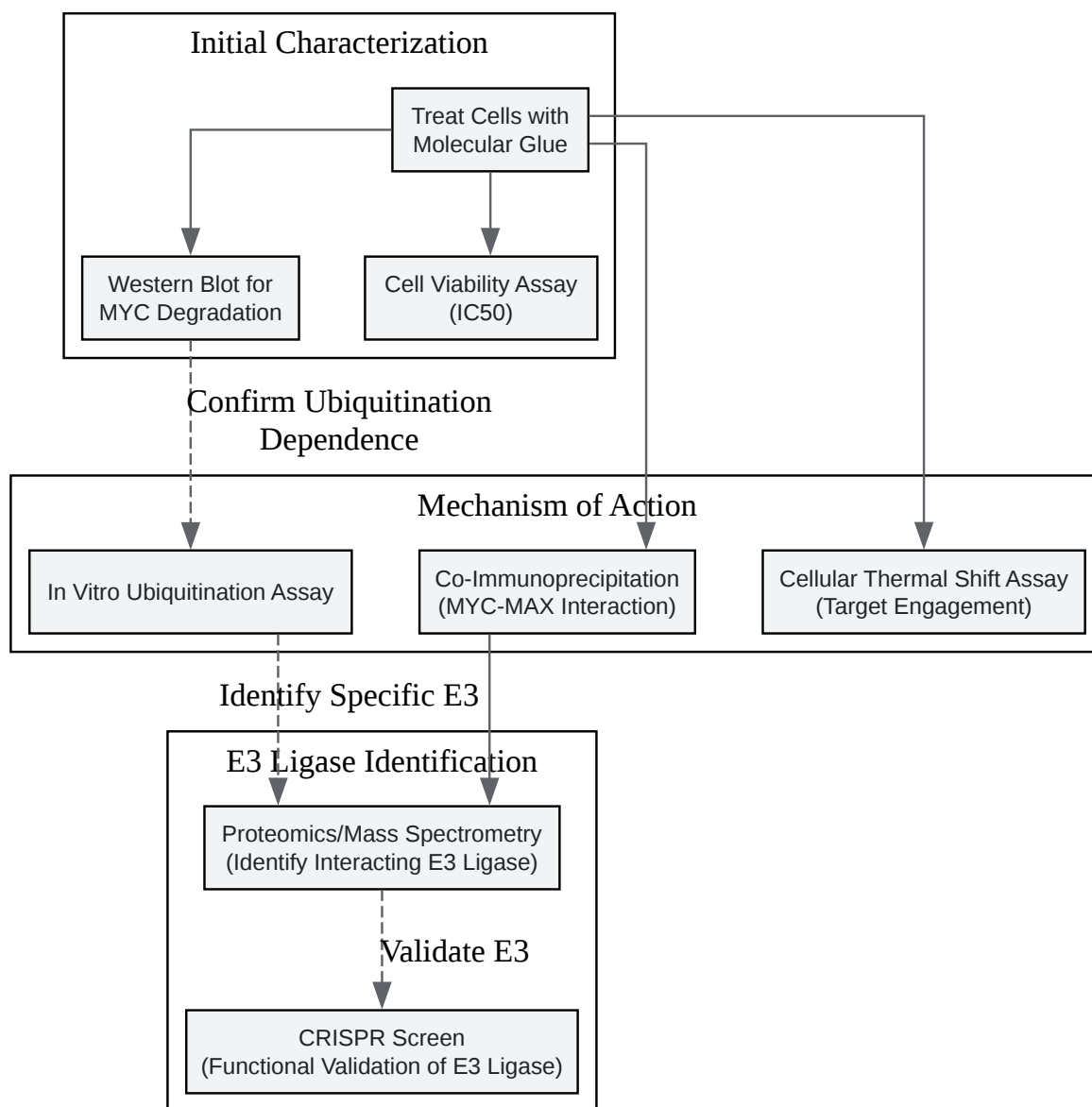
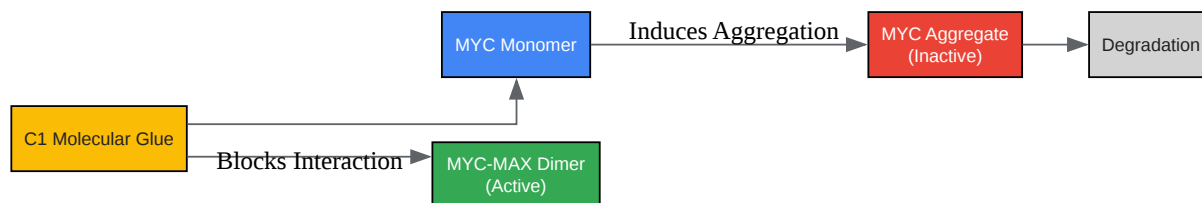
MYC degradation is initiated by the molecular glue bringing it into proximity with an E3 ubiquitin ligase. This results in the ubiquitination of MYC and its subsequent recognition and degradation by the 26S proteasome. The downstream consequence is the downregulation of MYC target genes involved in cell cycle progression, proliferation, and metabolism, ultimately leading to anti-cancer effects.



[Click to download full resolution via product page](#)

Figure 1: General mechanism of MYC degradation by molecular glues.

The C1 molecular glue presents a potentially different mechanism. Instead of recruiting an E3 ligase, it is proposed to induce MYC self-aggregation and disrupt its interaction with its binding partner MAX, which is essential for its transcriptional activity. This aggregation may then lead to degradation.^{[4][5]}



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Detection of c-Myc Protein–Protein Interactions and Phosphorylation Status by Immunoprecipitation | Springer Nature Experiments [experiments.springernature.com]
- 2. docs.abcam.com [docs.abcam.com]
- 3. GT-19630 inhibits proliferation, promotes apoptosis and blocks migration of breast cancer cells | BioWorld [bioworld.com]
- 4. ascopubs.org [ascopubs.org]
- 5. cancer-research-network.com [cancer-research-network.com]
- To cite this document: BenchChem. [A Head-to-Head Comparison of Emerging MYC Molecular Glues]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15136944#head-to-head-comparison-of-different-myc-molecular-glues]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com